

# Hck-IN-1: A Technical Guide for Basic Research Applications

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## Compound of Interest

Compound Name:	Hck-IN-1
CAS No.:	1473404-51-1
Cat. No.:	B2905939

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## Introduction

Hematopoietic Cell Kinase (Hck) is a member of the Src family of non-receptor tyrosine kinases, primarily expressed in hematopoietic cells of the myeloid and B-lymphoid lineages. Hck plays a crucial role in regulating a variety of cellular processes, including cell proliferation, differentiation, migration, and immune responses. Dysregulation of Hck activity has been implicated in the pathogenesis of several diseases, including various forms of cancer and inflammatory disorders. **Hck-IN-1** is a tool compound used in research to investigate the roles of Hck. This technical guide provides an in-depth overview of the basic research applications of **Hck-IN-1**, including its mechanism of action, relevant quantitative data, and detailed experimental protocols.

## Mechanism of Action

**Hck-IN-1** is characterized as a selective inhibitor of the Nef-dependent kinase activity of Hck. In the context of HIV-1 infection, the viral protein Nef binds to the SH3 domain of Hck, leading to its constitutive activation. **Hck-IN-1** has been shown to preferentially inhibit this Nef:Hck

complex over the Hck enzyme alone, making it a valuable tool for studying the specific role of Nef-mediated Hck activation in HIV-1 replication and pathogenesis.

## Quantitative Data

The publicly available quantitative data for **Hck-IN-1** is limited. The primary reported inhibitory concentrations are from in vitro biochemical assays. Researchers are encouraged to determine the potency and selectivity of **Hck-IN-1** in their specific cellular systems of interest.



### FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Note: A comprehensive kinome-wide selectivity profile and cellular IC50 values for **Hck-IN-1** across various cell lines are not readily available in the public domain.

## Signaling Pathways

Hck is a key signaling node involved in multiple pathways that are critical in both normal physiology and disease. **Hck-IN-1** can be utilized to dissect the contribution of Hck to these complex signaling networks.

### Hck-Mediated Pro-Survival and Proliferative Signaling

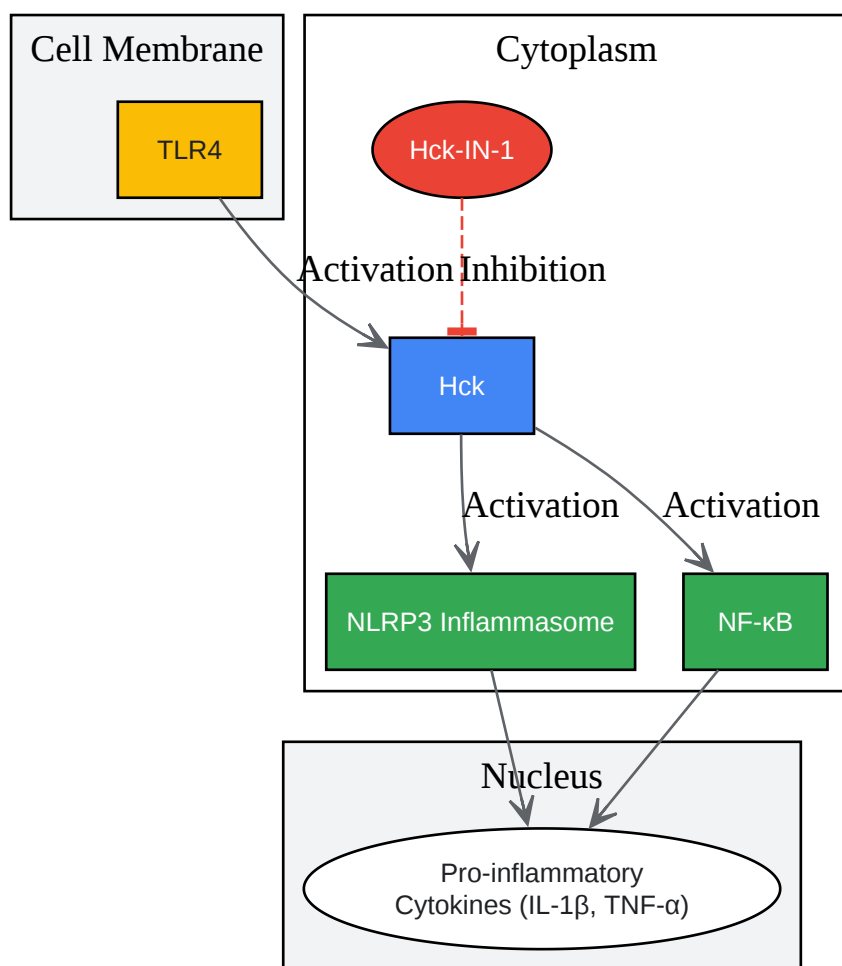
Hck can be activated by various stimuli, including cytokines and growth factors, leading to the activation of downstream pathways such as the PI3K/AKT and MAPK/ERK pathways, which are central to cell survival and proliferation.[2]

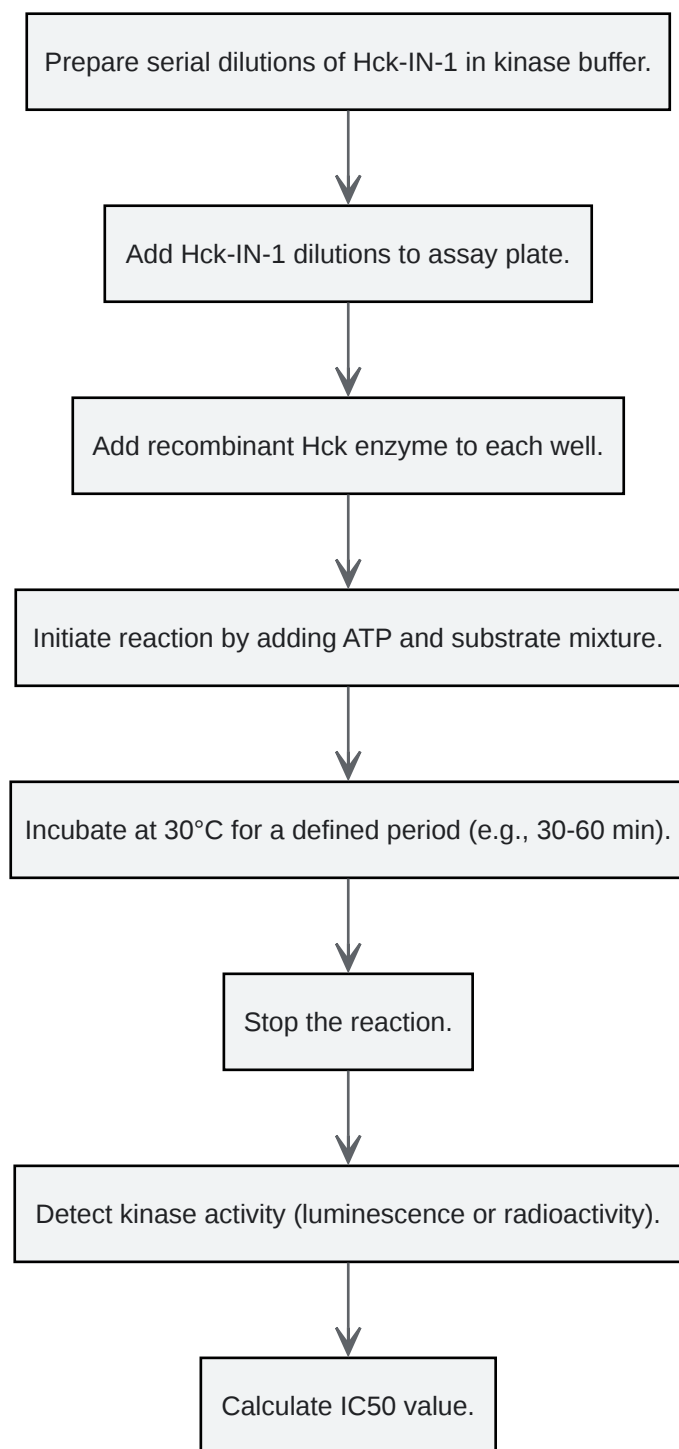


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## References

- [1. rsc.org \[rsc.org\]](https://www.rsc.org)
- [2. Hematopoietic Cell Kinase \(HCK\) Is a Player of the Crosstalk Between Hematopoietic Cells and Bone Marrow Niche Through CXCL12/CXCR4 Axis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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